

Creating Multifunctional Probes with Biotin-PEG4-methyltetrazine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Biotin-PEG4-methyltetrazine*

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Abstract

Biotin-PEG4-methyltetrazine is a versatile, bioorthogonal labeling reagent that serves as a powerful tool in chemical biology, diagnostics, and drug development.[1] This molecule uniquely combines a high-affinity biotin moiety, a hydrophilic polyethylene glycol (PEG4) spacer, and a highly reactive methyltetrazine group.[1][2] This combination enables the precise and efficient labeling of biomolecules in complex biological systems.[1] This document provides detailed application notes and experimental protocols for utilizing **Biotin-PEG4-methyltetrazine** to create multifunctional probes for a variety of research applications.

Introduction

The precise covalent modification of biomolecules is a cornerstone of modern life sciences research. **Biotin-PEG4-methyltetrazine** has emerged as a key reagent for this purpose, leveraging the principles of "click chemistry".[2] Its functionality is centered around the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction, where the methyltetrazine moiety

reacts specifically and rapidly with a trans-cyclooctene (TCO) group.[1][2] This bioorthogonal reaction is exceptionally fast and selective, proceeding efficiently under mild, physiological conditions without the need for a copper catalyst.[3][4][5]

The key components of **Biotin-PEG4-methyltetrazine** each contribute to its utility:

- **Biotin:** A small vitamin that forms one of the strongest known non-covalent bonds with avidin and streptavidin proteins, making it an ideal tag for detection, purification, and immobilization of labeled biomolecules.[1]
- **PEG4 Spacer:** A tetraethylene glycol linker that enhances the aqueous solubility of the reagent and the resulting bioconjugate.[1][6] The PEG spacer also minimizes steric hindrance, ensuring that the biotin and methyltetrazine moieties can efficiently interact with their respective binding partners.[1][7][8]
- **Methyltetrazine:** The reactive group that participates in the highly specific and rapid iEDDA reaction with a TCO-modified molecule.[1][2]

This combination of features makes **Biotin-PEG4-methyltetrazine** an invaluable tool for applications ranging from protein labeling and antibody-drug conjugate (ADC) development to live-cell imaging.[2][4][9]

Quantitative Data Summary

The efficiency and kinetics of the **Biotin-PEG4-methyltetrazine** reaction are key advantages. The following tables summarize important quantitative data related to this bioorthogonal chemistry.

Table 1: Physicochemical Properties of **Biotin-PEG4-methyltetrazine**

Parameter	Value	Reference(s)
Chemical Formula	C ₂₇ H ₃₉ N ₇ O ₆ S	[1]
Molecular Weight	589.71 g/mol	[10]
Appearance	Red crystalline solid	[10]
Solubility	DMSO, DMF	[10]
Purity	>95% (HPLC)	[10]

Table 2: Reaction Kinetics and Recommended Conditions

Parameter	Value	Reference(s)
Second-Order Rate Constant (k ₂)	> 800 M ⁻¹ s ⁻¹	[1][11]
Reaction Time (Protein Labeling)	30-60 minutes	[1]
Reaction Time (Antibody Conjugation)	1-2 hours	[2][9]
Recommended Molar Excess (Protein Labeling)	1.5 to 5-fold	[1][12]
Recommended Molar Excess (Antibody Conjugation)	5 to 20-fold	[2]
Reaction pH	7.2 - 7.4	[3]
Reaction Temperature	Room Temperature or 4°C	[1][2]

Experimental Protocols

This section provides detailed methodologies for key experiments using **Biotin-PEG4-methyltetrazine**.

Protocol 1: Biotinylation of a TCO-Functionalized Protein

This protocol describes the biotinylation of a purified protein that has been previously functionalized with a trans-cyclooctene (TCO) group.

Materials:

- TCO-functionalized protein
- **Biotin-PEG4-methyltetrazine**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)[1]
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.4[1]
- Desalting spin column or dialysis cassette for purification[1]

Procedure:

- Protein Preparation:
 - Ensure the TCO-functionalized protein is in a suitable reaction buffer (e.g., PBS) at a concentration of 1-5 mg/mL.[1][2]
- Reagent Preparation:
 - Allow the vial of **Biotin-PEG4-methyltetrazine** to equilibrate to room temperature before opening to prevent moisture condensation.[3][12]
 - Prepare a 10 mM stock solution of **Biotin-PEG4-methyltetrazine** in anhydrous DMSO or DMF.[1][2]
- Biotinylation Reaction:
 - Add a 1.5 to 5-fold molar excess of the **Biotin-PEG4-methyltetrazine** stock solution to the protein solution.[1] The optimal ratio may need to be determined empirically.

- Incubate the reaction mixture for 30-60 minutes at room temperature with gentle mixing.[1]
- Purification:
 - Remove the excess, unreacted **Biotin-PEG4-methyltetrazine** using a desalting spin column or by dialysis against the desired storage buffer.[1][2]
- Storage:
 - Store the purified biotinylated protein at 4°C for short-term storage or at -20°C for long-term storage.[1]

Protocol 2: Labeling of Cell Surface Glycans on Live Cells

This protocol outlines the labeling of cell surface glycans on live cells that have been metabolically engineered to express TCO-modified sugars.

Materials:

- Cells metabolically labeled with a TCO-containing sugar (e.g., Ac₄ManNAc-TCO)
- Cell culture medium
- Phosphate-Buffered Saline (PBS), pH 7.4
- **Biotin-PEG4-methyltetrazine** (stock solution in DMSO)
- Streptavidin-conjugated fluorophore for detection

Procedure:

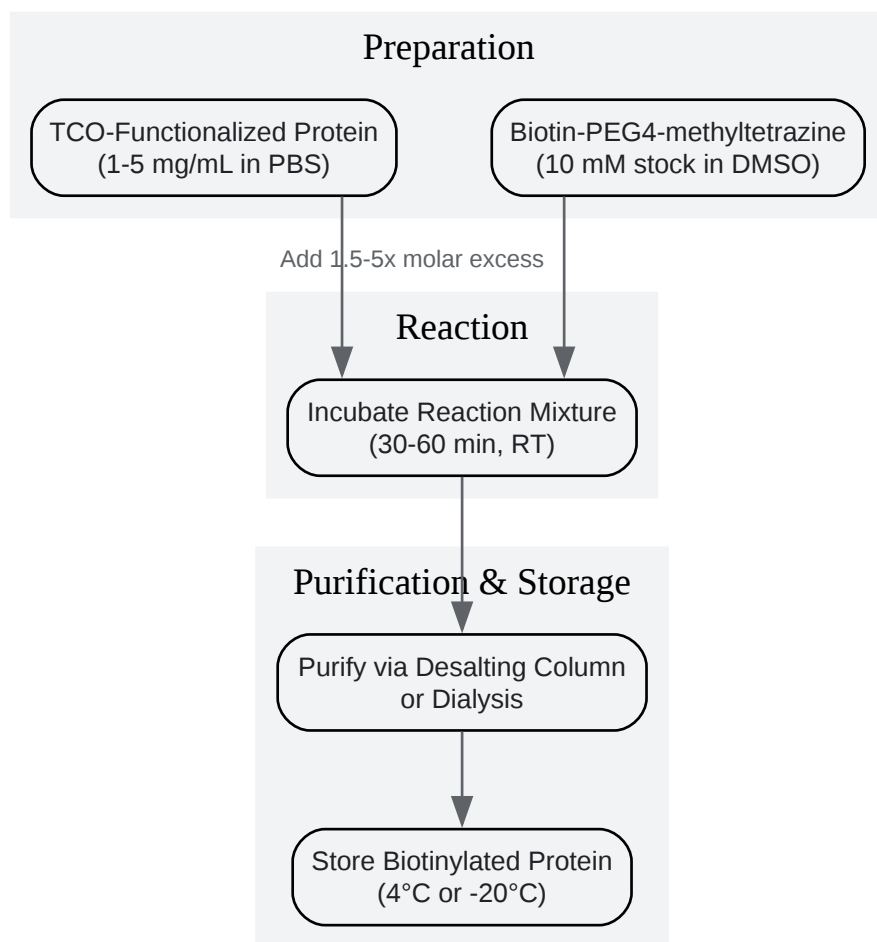
- Metabolic Labeling:
 - Culture cells to the desired confluency.
 - Incubate the cells with a TCO-modified sugar (e.g., 25-50 μM of Ac₄ManNAc-TCO) in the cell culture medium for 24-48 hours to allow for metabolic incorporation into cell surface

glycans.[1]

- Biotinylation:
 - Gently wash the cells three times with ice-cold PBS to remove unincorporated TCO-sugar. [1]
 - Prepare a fresh solution of **Biotin-PEG4-methyltetrazine** in PBS (e.g., 50-100 μ M).[1]
 - Incubate the cells with the **Biotin-PEG4-methyltetrazine** solution for 30-60 minutes at room temperature or 4°C to label the TCO-modified glycans.[1] Performing this step at 4°C can reduce the internalization of the label.[1]
- Washing and Detection:
 - Wash the cells three times with ice-cold PBS to remove unreacted **Biotin-PEG4-methyltetrazine**. [1]
 - The biotinylated cells can now be detected using a streptavidin-conjugated fluorophore for analysis by flow cytometry or fluorescence microscopy.[1]

Mandatory Visualizations

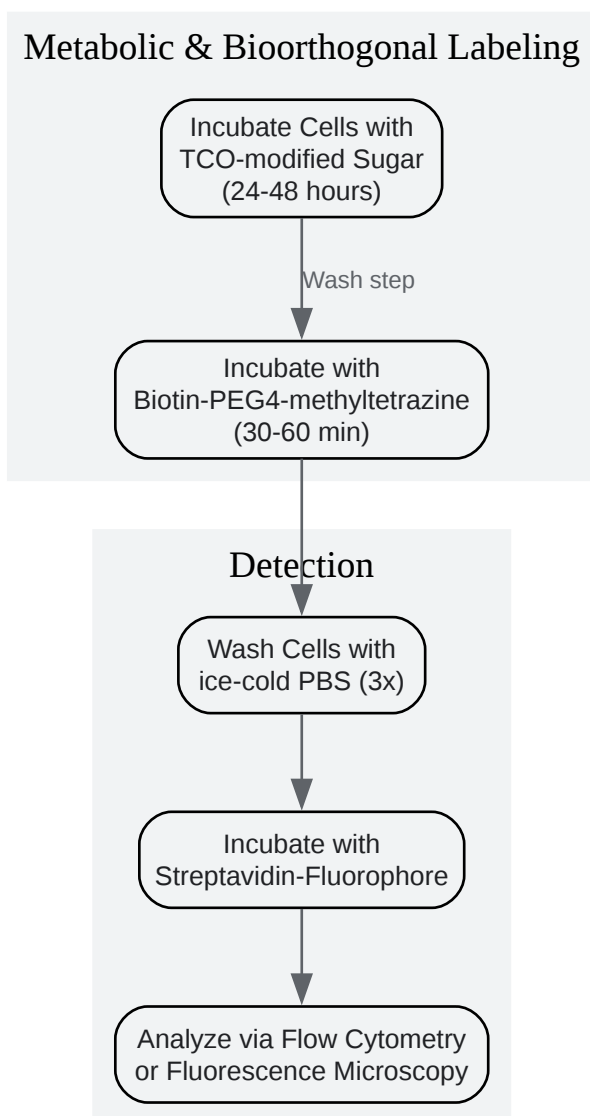
Experimental Workflow for Protein Biotinylation



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Caption: Workflow for the biotinylation of a TCO-functionalized protein.

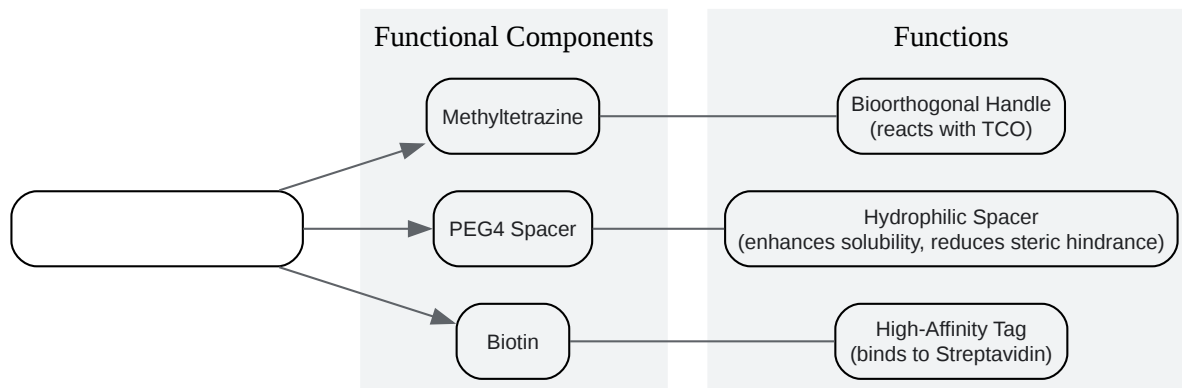
Signaling Pathway for Cell Surface Labeling and Detection



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Caption: Workflow for labeling and detecting cell surface glycans.

Logical Relationship of Biotin-PEG4-methyltetrazine Components



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Caption: Functional components of **Biotin-PEG4-methyltetrazine**.

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